

A Comparative Analysis of PTPN2 PROTAC Degraders for Researchers

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Compound of Interest

Compound Name: *PROTAC PTPN2 degrader-2 TFA*

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An objective guide to the performance and experimental validation of leading PTPN2-targeting PROTACs, designed for researchers, scientists, and drug development professionals in oncology and immunology.

Protein Tyrosine Phosphatase Non-receptor Type 2 (PTPN2) has emerged as a critical regulator in both cancer and immune signaling pathways, making it a compelling target for therapeutic intervention. The development of Proteolysis Targeting Chimeras (PROTACs) offers a novel strategy to eliminate PTPN2 protein, thereby modulating downstream signaling for therapeutic benefit. This guide provides a comparative analysis of different PTPN2 PROTAC degraders, summarizing their performance based on available experimental data and providing detailed methodologies for key validation assays.

Performance Comparison of PTPN2 PROTAC Degraders

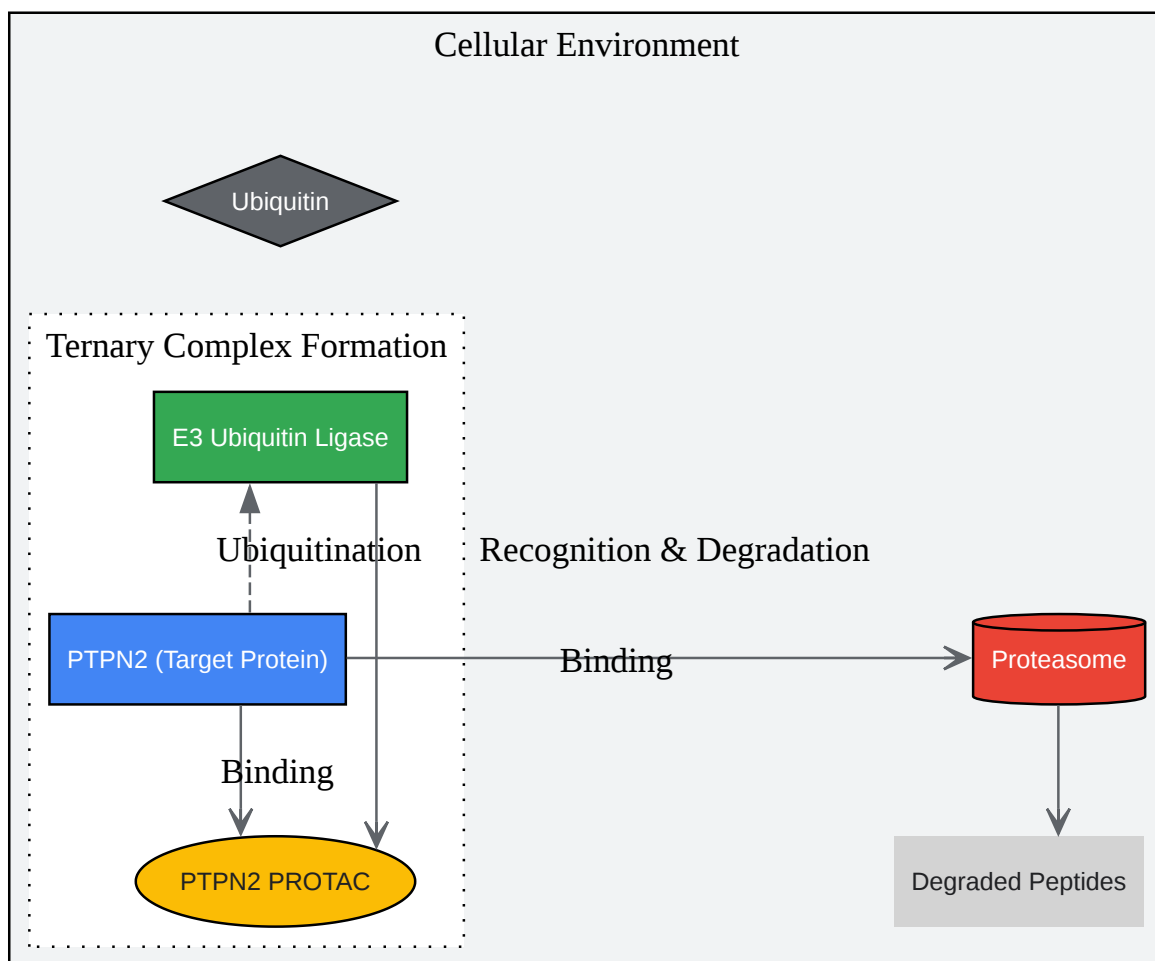
The following table summarizes the quantitative performance of several published PTPN2 PROTAC degraders. The data highlights key metrics such as the half-maximal degradation concentration (DC50) and the maximum level of degradation (Dmax), providing a snapshot of their potency and efficacy in various cell lines.

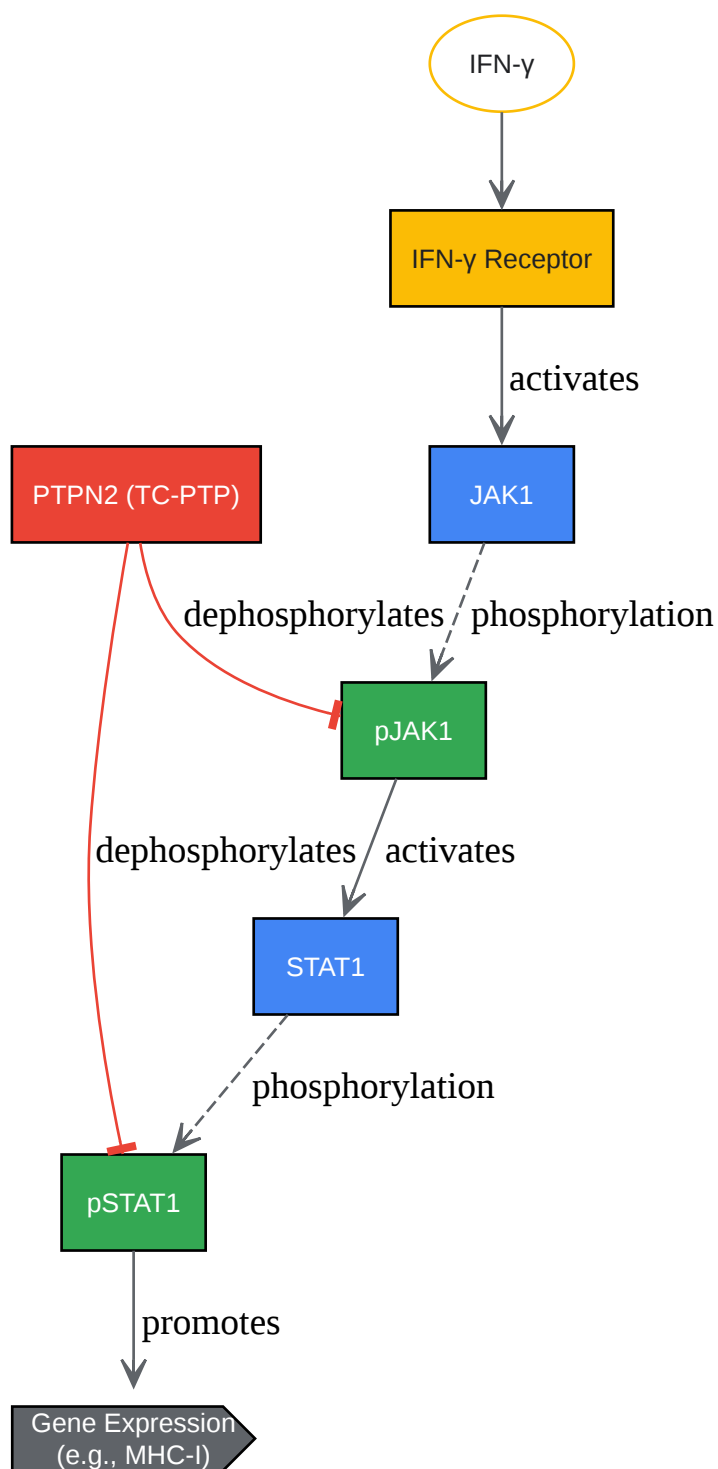
Degrader Name	Target(s)	E3 Ligase Ligand	DC50	Dmax	Cell Line(s)	Key Findings & Selectivity
Cmpd-1	PTPN2/PTPN1	CRBN	PTPN2: 0.044 μ M	PTPN2: 96%	Jurkat	Potent dual degrader.
Cmpd-2	PTPN2/PTPN1	CRBN	PTPN2: 0.235 μ M	Not specified	Jurkat	Dual degrader, less potent than Cmpd-1.
TP1L	PTPN2	Not specified	Low nanomolar	Not specified	Multiple cell lines	Highly selective for PTPN2 over PTPN1 (>110-fold). [1]
PVD-06	PTPN2	VHL	217 nM	Not specified	Jurkat	Subtype-selective for PTPN2 over PTPN1 (>60-fold). [2] [3]
PROTAC PTPN2 degrader-1	PTPN2	Not specified	10 nM $\leq$ DC50 < 50 nM	< 10% remaining	293T (HiBiT-PTPN2)	Potent PTPN2 degradation. [4] [5]
AbbVie Exemplified PROTAC	PTPN2	Not specified	< 50 nM	< 10% remaining	B16F10.4, 293T.109	Effective in both murine and

						human cell lines.[6]
Nerio Therapeutics Exemplified Compound	PTPN1/PTPN2	Not specified	PTPN2: 0.107 μ M	PTPN2: 91%	Jurkat (HiBiT-tagged)	Potent dual degradation of PTPN1 and PTPN2.[7]
X1	PTPN1/PTPN2	Cereblon	Nanomolar	Not specified	Jurkat and other cancer cell lines	Dual degrader with demonstrated in vivo anti-tumor efficacy.[8]

Visualizing the Mechanisms and Pathways

To better understand the context in which these degraders operate, the following diagrams illustrate the general mechanism of PROTAC action and the PTPN2 signaling pathway.





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